Application Note: Stability Profiling of 3-Methanesulfinylpropanoic Acid

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Compound of Interest		
Compound Name:	*3-Methanesulfinylpropanoic acid*	
CAS No.:	*14090-85-8*	
Cat. No.:	*B1281739*	*Get Quote*

Abstract & Scope

This technical guide outlines the definitive protocol for evaluating the stability of **3-Methanesulfinylpropanoic acid** (3-MSP). As a key metabolite in the methionine salvage pathway and a versatile intermediate in organic synthesis, 3-MSP presents unique stability challenges due to its amphiphilic nature and the redox susceptibility of its sulfoxide moiety.

This protocol deviates from generic templates by focusing on the specific oxidative and thermal vulnerabilities of the sulfoxide (

) bond. It aligns with ICH Q1A(R2) guidelines for drug substance stability, ensuring data integrity for regulatory submissions.

Chemical Context & Degradation Mechanisms

To design a robust stability protocol, one must understand the "why" behind the degradation. 3-MSP contains two critical functional groups:

- Carboxylic Acid: Dictates pH-dependent solubility and retention behavior (

).
- Sulfoxide (

  ): The primary site of instability.

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The Redox Vulnerability

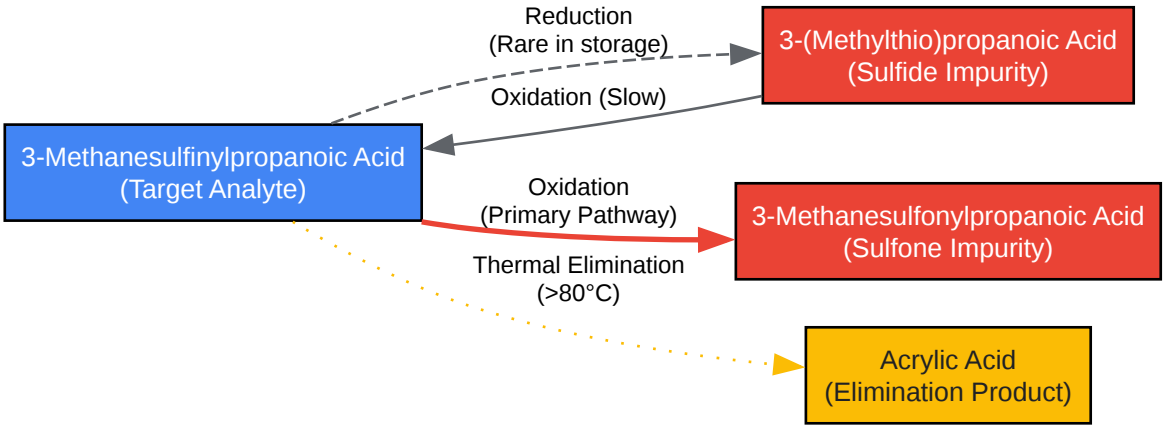
The sulfoxide group is an intermediate oxidation state. It is thermodynamically driven to oxidize further to the sulfone or, under specific reducing conditions, revert to the sulfide (thioether).

- Primary Degradation (Oxidation): In the presence of atmospheric oxygen, peroxides, or light, 3-MSP oxidizes to 3-Methanesulfonylpropanoic acid (Sulfone). This is the critical impurity to monitor.
- Secondary Degradation (Thermal Elimination): At elevated temperatures (

  ), sulfoxides can undergo syn-elimination (Cope-type elimination) to yield Acrylic acid and methanesulfenic acid.

Degradation Pathway Visualization

The following diagram maps the chemical fate of 3-MSP, guiding the selection of reference standards.



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Caption: Figure 1. Redox and thermal degradation pathways of 3-MSP. The Sulfone formation is the critical quality attribute (CQA).

Analytical Methodology (HPLC-UV)

Standard reverse-phase methods often fail for 3-MSP due to its polarity and weak UV chromophore. The following method is optimized for retention and resolution of the sulfone

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impurity.

Method Parameters

Parameter	Specification	Rationale
Column	C18 Polar Embedded (e.g., Phenomenex Synergi Hydro-RP), 150 x 4.6 mm, 4 µm	Polar embedded groups prevent pore dewetting with highly aqueous mobile phases required for this polar acid.
Mobile Phase A	0.1% Formic Acid in Water	Low pH (~2.[1]7) suppresses carboxylic acid ionization, ensuring retention on the hydrophobic stationary phase.
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong solvent for elution.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.[1][2]
Detection	UV @ 210 nm	The sulfoxide group has weak absorbance; 210 nm captures the transition.
Column Temp	30°C	Controls viscosity and retention time reproducibility.

Gradient Profile

- 0-2 min: 5% B (Isocratic hold for polar impurities)
- 2-10 min: 5% 40% B (Linear gradient)
- 10-12 min: 40% 95% B (Wash)

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- 12-15 min: 5% B (Re-equilibration)

Self-Validating Step: The resolution (

) between 3-MSP and the Sulfone standard must be

for the system to be considered suitable.

Forced Degradation Protocol (Stress Testing)

This section details how to artificially induce failure to validate the analytical method's specificity.

Oxidative Stress (Critical)

- Objective: Confirm detection of the Sulfone impurity.
- Procedure:
  - Dissolve 10 mg of 3-MSP in 5 mL of Mobile Phase A.
  - Add 1 mL of 3% Hydrogen Peroxide (

).
  - Incubate at Room Temperature for 2 hours.
  - Stop Reaction: Quench with 1 mL of 10% Sodium Metabisulfite solution (to destroy excess peroxide).
  - Analyze via HPLC.[3][4]
- Expected Result: Decrease in 3-MSP peak area; appearance of a later-eluting peak (Sulfone).

Thermal Stress

- Objective: Assess susceptibility to elimination reactions.
- Procedure:

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- Place 10 mg of solid 3-MSP in a sealed glass vial.
- Heat at 80°C for 24 hours.
- Dissolve in Mobile Phase A and analyze.

- Expected Result: Potential appearance of Acrylic acid (early eluting) or degradation of crystal structure.

Hydrolytic Stress (Acid/Base)

- Procedure: Treat samples with 0.1 N HCl and 0.1 N NaOH at 60°C for 4 hours. Neutralize before injection.
- Note: Sulfoxides are generally stable to hydrolysis, but the carboxylic acid moiety may form salts or undergo decarboxylation under extreme conditions.

Formal Stability Protocol (ICH Q1A)

For regulatory filing or long-term storage validation, follow this schedule.

Storage Conditions & Sampling

Study Type	Storage Condition	Minimum Duration	Sampling Points (Months)
Long Term	25°C ± 2°C / 60% RH ± 5%	12 Months	0, 3, 6, 9, 12, 18, 24
Accelerated	40°C ± 2°C / 75% RH ± 5%	6 Months	0, 1, 3, 6
Intermediate	30°C ± 2°C / 65% RH ± 5%	6 Months	(Triggered if Accelerated fails)

Stability Workflow Diagram

The following logic flow ensures that "Out of Specification" (OOS) results are handled systematically.

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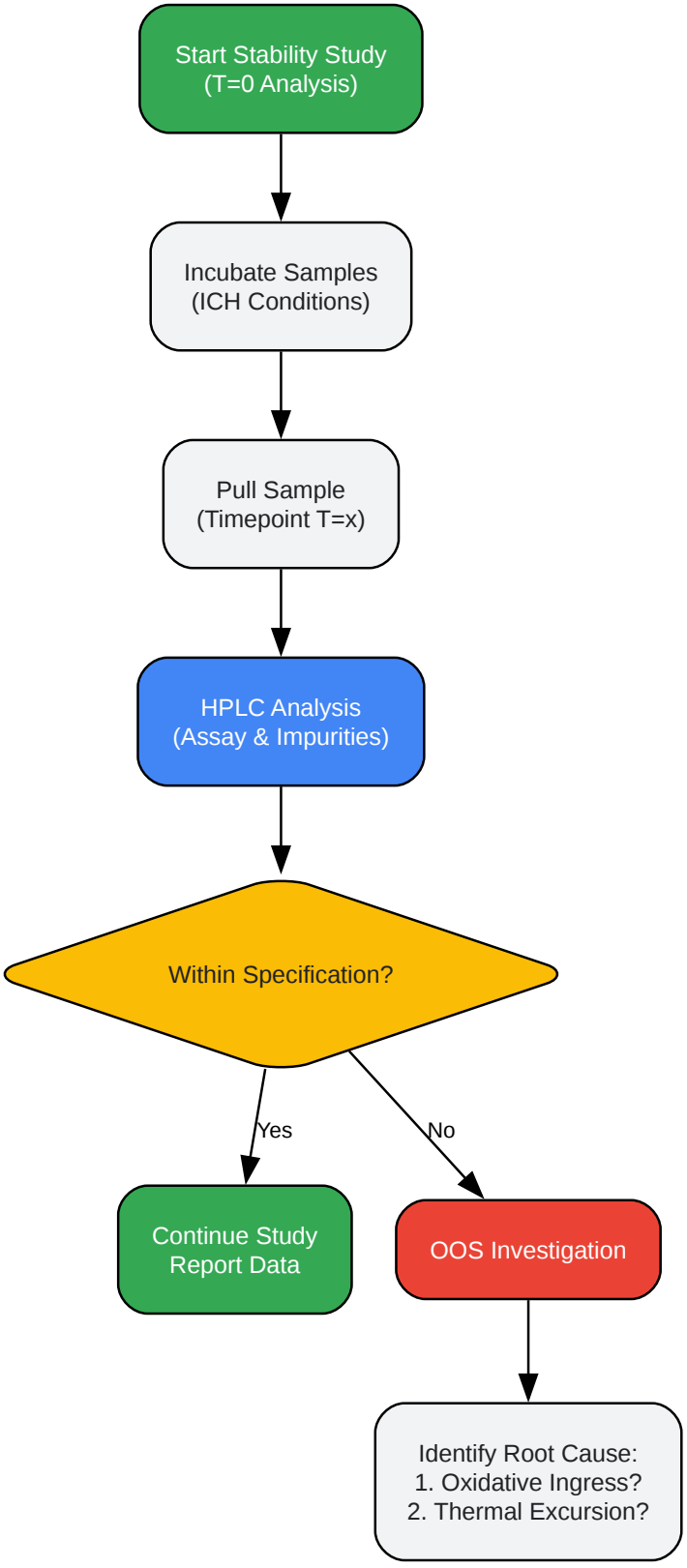

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Caption: Figure 2. Decision logic for stability testing cycles, compliant with GMP standards.

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Data Reporting & Acceptance Criteria

Quantitative data must be tabulated. Do not rely solely on chromatograms.

Acceptance Criteria Example:

- Appearance: White to off-white crystalline powder.
- Assay (HPLC): 98.0% – 102.0% w/w.
- Total Impurities:

  1.0%.
- Individual Impurity (Sulfone):

  0.5%.[2][3]
- Water Content (Karl Fischer): Monitor for hygroscopicity (Limit typically

  1.0%).

References

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